

# (3-Methoxyphenyl)acetonitrile molecular weight and formula

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## Compound of Interest

Compound Name: (3-Methoxyphenyl)acetonitrile

Cat. No.: B041291

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An In-depth Technical Guide on **(3-Methoxyphenyl)acetonitrile**: Core Molecular Properties

This guide provides essential information regarding the molecular weight and chemical formula of **(3-Methoxyphenyl)acetonitrile**, a compound of interest for researchers, scientists, and professionals in drug development.

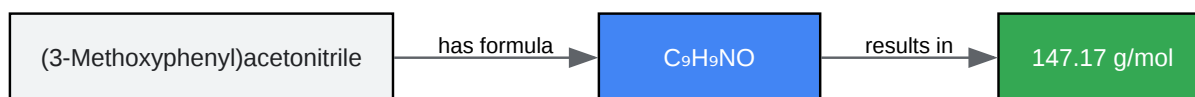
## Core Molecular Data

**(3-Methoxyphenyl)acetonitrile**, also known as 3-Methoxybenzyl cyanide, is an organic compound utilized as a synthetic intermediate in the production of various pharmaceuticals.<sup>[1]</sup><sup>[2]</sup> Its fundamental molecular properties are summarized below.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sup>[1][2][3][4][5]</sup>
Molecular Weight	147.17 g/mol <sup>[1][3][4][5]</sup>
CAS Number	19924-43-7 <sup>[3][4][6]</sup>
IUPAC Name	2-(3-methoxyphenyl)acetonitrile <sup>[3]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight).



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### Core Properties of (3-Methoxyphenyl)acetonitrile

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## References

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